

Navigating the Disposal of GSK3735967: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GSK3735967

Cat. No.: B12392862

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Essential protocols for the safe handling and disposal of the DNMT1 inhibitor, **GSK3735967**, are critical for maintaining laboratory safety and environmental compliance. This guide provides step-by-step procedures for researchers, scientists, and drug development professionals to manage this compound responsibly, from initial handling to final disposal. While **GSK3735967** is not classified as a hazardous substance in at least one available Safety Data Sheet (SDS), proper management of chemical waste is a cornerstone of safe laboratory practice.^[1]

Core Safety and Handling Procedures

Before beginning any work with **GSK3735967**, it is imperative to consult the manufacturer-specific Safety Data Sheet (SDS). Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times to prevent skin and eye contact.^[1] Ensure adequate ventilation, such as working within a chemical fume hood, to minimize the risk of inhalation.^[2]

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids. Seek prompt medical attention.^[1]
- **Skin Contact:** Remove contaminated clothing and rinse the affected skin area thoroughly with water.^[1]

- Inhalation: Move the individual to an area with fresh air. If breathing becomes difficult, administer CPR, avoiding mouth-to-mouth resuscitation, and seek immediate medical help.
[1]
- Ingestion: Wash out the mouth with water. Do not induce vomiting and call a physician.[1]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for **GSK3735967**.

Property	Value	Reference
Molecular Weight	477.62 g/mol	[1]
Formula	C25H31N7OS	[1][3]
IC50 (DNMT1)	40 nM	[3][4][5]
Purity	>98% (HPLC)	[3]
CAS Number	2170136-86-2	[1][4][5]

Storage and Stability

Proper storage is crucial to maintain the integrity of **GSK3735967**. Recommendations for storage conditions are as follows:

Form	Storage Temperature	Duration
Solid Powder	-20°C	12 Months
Solid Powder	4°C	6 Months
In Solvent	-80°C	6 Months
In Solvent	-20°C	1 Month

Data compiled from multiple sources.[3][4][5]

Step-by-Step Disposal Protocol

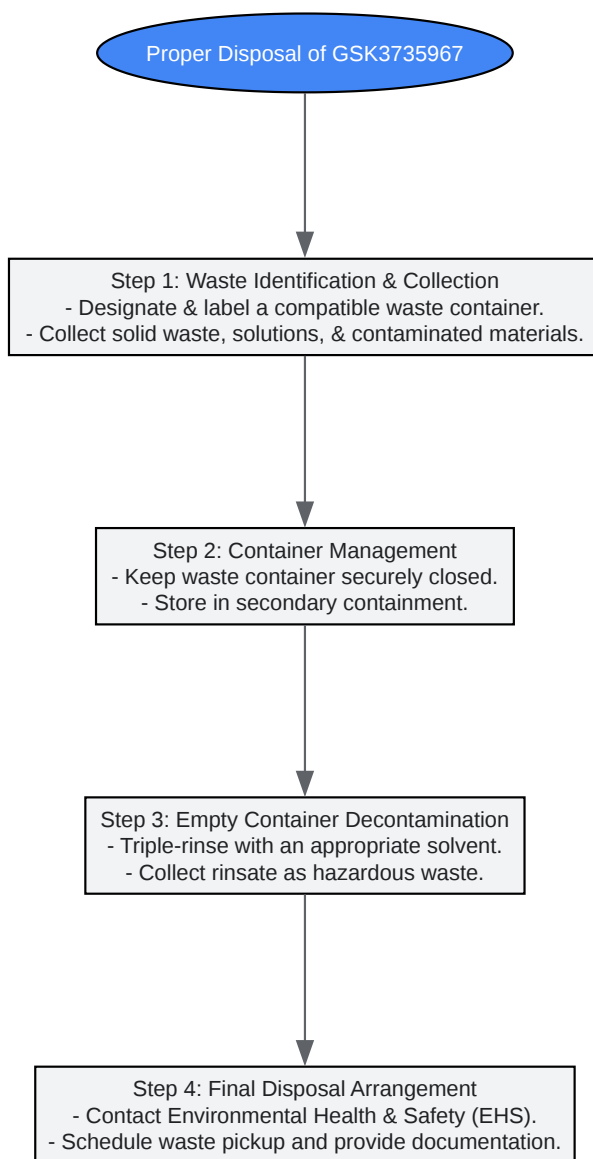
While one Safety Data Sheet for **GSK3735967** states it is not a hazardous substance, it is best practice to treat all chemical waste with caution.^[1] The following procedure is based on general principles of hazardous waste disposal and should be adapted to comply with local, state, and federal regulations.^{[6][7][8]}

- Waste Identification and Collection:
 - Designate a specific, clearly labeled, and sealed container for **GSK3735967** waste. The container must be compatible with the chemical.^{[6][9]}
 - Do not mix **GSK3735967** waste with other chemical waste streams unless compatibility has been verified to avoid unintended reactions.^[9]
 - This includes unused solid compound, solutions, and any contaminated materials such as pipette tips, gloves, and empty containers.
- Container Management:
 - Ensure waste containers are kept closed except when adding waste.^[9]
 - Store waste containers in a designated, well-ventilated secondary containment area to prevent spills.^[9]
- Disposal of Empty Containers:
 - Empty containers of **GSK3735967** should be triple-rinsed with an appropriate solvent.^{[9][10]}
 - The rinsate must be collected and treated as hazardous waste.^[9]
 - After triple-rinsing and air-drying, the container may be disposed of as regular laboratory glass or plastic waste, in accordance with institutional policies.^{[9][10]}
- Arranging for Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.[\[9\]](#)
- Provide the EHS office with a complete and accurate description of the waste, including the chemical name and quantity.
- Follow all institutional and regulatory requirements for waste hand-off.

Visualizing the Disposal Workflow

To clarify the procedural flow, the following diagram illustrates the key steps for the proper disposal of **GSK3735967**.



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Caption: Workflow for the proper disposal of **GSK3735967**.

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